

Application Notes and Protocols for ABC99 in Cell Culture

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Compound of Interest

Compound Name: ABC99

Cat. No.: B1192063

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These application notes provide detailed protocols for utilizing **ABC99**, a selective and irreversible inhibitor of the Wnt-deacylating enzyme NOTUM, in cell culture experiments. **ABC99** preserves Wnt signaling by preventing NOTUM-mediated deacylation of Wnt proteins.

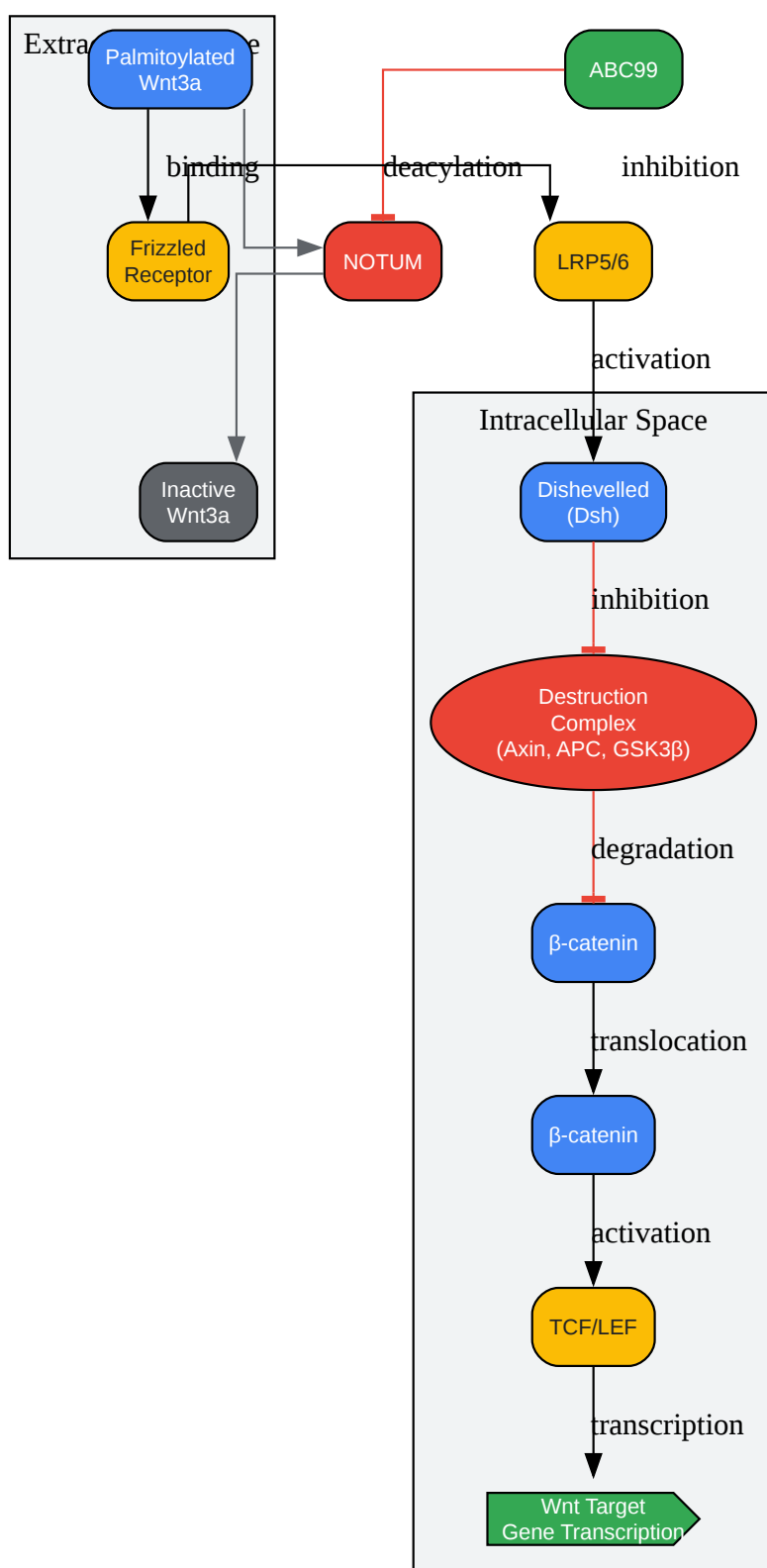
Introduction

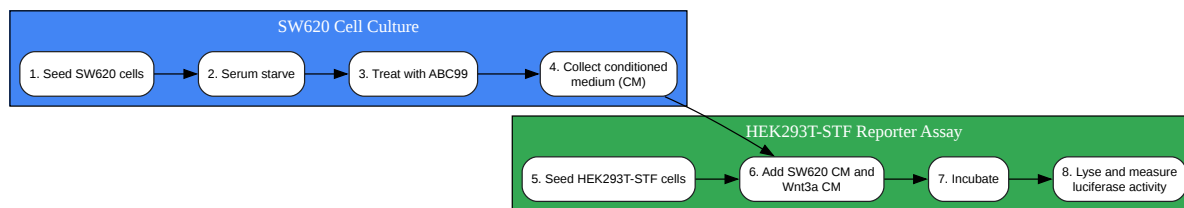
Wnt signaling pathways are crucial in embryonic development, tissue homeostasis, and disease processes like cancer. The post-translational modification of Wnt proteins, specifically O-palmitoleoylation, is essential for their secretion and binding to Frizzled receptors. The enzyme NOTUM acts as a negative regulator of this pathway by removing the palmitoleate group from Wnt proteins, rendering them inactive.^{[1][2]}

ABC99 is a potent and selective N-hydroxyhydantoin (NHH) carbamate that irreversibly inhibits NOTUM.^{[2][3][4]} By blocking NOTUM activity, **ABC99** preserves the palmitoleoylation of Wnt proteins, thereby maintaining their ability to activate downstream signaling cascades.^{[2][3]} These characteristics make **ABC99** a valuable tool for studying the role of Wnt signaling in various biological systems.

Mechanism of Action of ABC99

ABC99's primary mechanism is the selective and irreversible inhibition of the carboxylesterase NOTUM.^{[1][2]} This inhibition prevents the deacylation of Wnt proteins, leading to the preservation of Wnt signaling.





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